

Technical Guide: Solubility Profile and Solvent Interactions of 1,2-Epoxydecane

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Compound of Interest

Compound Name: (-)-1,2-Epoxydecane

CAS No.: 81623-66-7

Cat. No.: B8254225

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Executive Summary

1,2-Epoxydecane (decylene oxide) is a long-chain aliphatic epoxide widely utilized as a chemical intermediate in the synthesis of surfactants, polymers, and β -amino alcohols.[1] Its amphiphilic structure—comprising a hydrophobic octyl chain and a reactive polar oxirane ring—dictates a unique solubility profile.[1] While it exhibits excellent miscibility with non-polar and aprotic polar solvents, its interaction with protic solvents is governed by competitive solvation and nucleophilic ring-opening reactions.[1]

This guide provides a technical analysis of the solubility thermodynamics, solvent compatibility, and stability protocols required for the effective handling of 1,2-epoxydecane in research and industrial applications.

Physicochemical Profile

To predict solvent behavior, one must first establish the baseline physicochemical properties of the solute. 1,2-Epoxydecane is characterized by high lipophilicity, indicated by a LogP value > 4 , which suggests poor water solubility and high affinity for lipid-like solvents.

Table 1: Key Physicochemical Properties of 1,2-Epoxydecane

Property	Value	Technical Implication
Molecular Formula		Aliphatic chain drives non-polar interactions.[1]
Molecular Weight	156.27 g/mol	Low MW facilitates high molar concentration in solvents.[1]
Physical State	Clear, colorless liquid	Easy to dispense; requires volumetric handling.[1]
Density	~0.84 g/mL	Less dense than water; forms upper phase in aqueous biphasic systems.[1]
Boiling Point	~208°C (atm) / 112°C (35 mmHg)	High boiling point allows for high-temperature reactions without solute loss.[1]
LogP (Octanol/Water)	-4.1 - 5.2	Highly lipophilic; practically insoluble in water.[1]
Water Solubility	< 1 mg/mL	Requires emulsifiers or co-solvents for aqueous applications.[1]

Solubility Thermodynamics & Solvent Selection[1] Hansen Solubility Parameters (HSP)

Solubility is best predicted using the "Like Dissolves Like" principle, quantified by Hansen Solubility Parameters.[1] The total solubility parameter (

) is composed of dispersion (

), polar (

), and hydrogen-bonding (

) forces.[1][2]

- Dispersion (): High.[1] The alkyl tail dominates the molecule, making van der Waals forces the primary solvation mechanism.[1]
- Polarity (): Moderate.[1] The strained epoxide ring introduces a dipole, allowing solubility in moderately polar aprotic solvents.[1]
- H-Bonding (): Low.[1] The molecule acts only as a weak hydrogen bond acceptor (HBA) and has no donor (HBD) capability.[1]

Solvent Compatibility Matrix

Solvents are categorized not just by solubility power, but by chemical compatibility.[1] Epoxides are electrophiles; therefore, nucleophilic solvents (protic) pose stability risks.[1]

Table 2: Solvent Compatibility & Solubility Performance

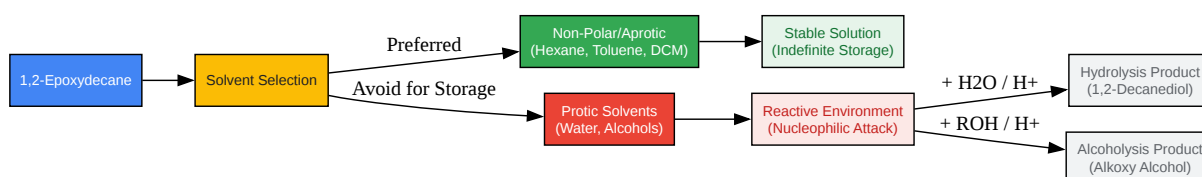
Solvent Class	Examples	Solubility	Stability	Recommendation
Aliphatic Hydrocarbons	Hexane, Heptane, Cyclohexane	Miscible	High	Ideal for extractions and inert storage.[1]
Aromatic Hydrocarbons	Toluene, Xylene, Benzene	Miscible	High	Excellent for reaction media; good solubilizer. [1]
Chlorinated Solvents	Dichloromethane (DCM), Chloroform	Miscible	High	Standard solvent for synthesis; easy removal (low BP).[1]
Ethers	THF, Diethyl Ether, MTBE	Miscible	High	Good general purpose solvents; THF handles polarity well.[1]
Polar Aprotic	Acetone, Ethyl Acetate, DMSO	Soluble	Moderate	Good solubility. [1] DMSO may be difficult to remove.[1]
Alcohols (Protic)	Methanol, Ethanol, Isopropanol	Soluble	Low	RISK: Slow solvolysis (ring opening) to alkoxy-alcohols over time.[1]
Water	Water	Insoluble	Low	RISK: Hydrolysis to 1,2-decanediol.[1] Requires surfactant.[1]

Reactivity & Stability in Solution

The critical limitation in solvent selection for 1,2-epoxydecane is the reactivity of the oxirane ring.[1] In the presence of nucleophiles (water, alcohols, amines) and a catalyst (acid or base), the ring opens.[1]

Degradation Pathway Visualization

The following diagram illustrates the decision logic for solvent selection and the potential degradation pathways if incorrect solvents are chosen.



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Figure 1: Solvent selection logic and degradation pathways for 1,2-epoxydecane.[1] Protic solvents facilitate ring opening.

Experimental Protocols

Protocol: Determination of Solubility Limits (Visual Method)

This protocol defines the "miscibility" of 1,2-epoxydecane in a target solvent.[1]

Materials:

- 1,2-Epoxydecane (neat, >97% purity)[1]
- Target Solvent (HPLC Grade)
- Glass scintillation vials (20 mL)

- Calibrated micropipette

Workflow:

- Preparation: Add 1.0 mL of the target solvent to a glass vial.[1]
- Titration: Add 1,2-epoxydecane in 100 μ L increments.
- Agitation: Vortex for 10 seconds after each addition.
- Observation: Inspect for phase separation (cloudiness, droplets, or meniscus formation).[1]
 - Clear: Soluble.[1][2][3][4][5][6]
 - Cloudy/Separated: Insoluble/Saturated.[1]
- Endpoint: Continue until 1:1 volume ratio is reached. If clear, the compound is considered "Miscible." [1]

Protocol: Stability Monitoring via GC-MS

When using alcohols or wet solvents, stability must be validated.[1]

Workflow:

- Dissolution: Prepare a 10 mg/mL solution of 1,2-epoxydecane in the test solvent (e.g., Ethanol).
- Incubation: Store at ambient temperature (25°C).
- Sampling: Take aliquots at T=0, T=24h, and T=48h.
- Analysis: Inject into GC-MS (Split ratio 20:1, DB-5ms column).
- Quantification: Monitor the decrease in the epoxide peak (retention index ~1200-1300) and the appearance of higher-MW peaks (ring-opening products).

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